

Application Notes: Chelidonine Extraction and Purification from Chelidonium majus

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Compound of Interest

Compound Name: Chelidonine

Cat. No.: B3420816

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Introduction

Chelidonium majus L., commonly known as greater celandine, is a perennial herb belonging to the Papaveraceae family. It has a long history of use in traditional medicine, primarily for treating liver and gallbladder disorders, as well as skin conditions like warts. The medicinal properties of C. majus are largely attributed to its rich content of isoquinoline alkaloids, with **chelidonine** being one of the most significant and abundant. **Chelidonine** exhibits a range of pharmacological activities, including anti-inflammatory, antimicrobial, antiviral, and antitumor effects. These properties make it a compound of great interest for researchers, scientists, and drug development professionals. This document provides detailed protocols for the extraction and purification of **chelidonine** from C. majus, summarizing quantitative data and outlining experimental workflows.

Part 1: Extraction of Chelidonine from Chelidonium majus

The initial step in isolating **chelidonine** is its extraction from the plant material. The choice of extraction method and solvent can significantly impact the yield and purity of the final product. Generally, dried and powdered aerial parts or roots of C. majus are used for extraction.

Solvent Extraction Methods

Solvent extraction is a common technique for isolating alkaloids from plant materials. The selection of the solvent is crucial and is based on the polarity of the target compound.

Chelidone, as an alkaloid, can be extracted using various organic solvents.

1.1.1. Maceration

Maceration is a simple and widely used extraction technique that involves soaking the plant material in a solvent for an extended period.

- Protocol:
 - Weigh 60 grams of dried, powdered Chelidonium majus leaves and place them in a suitable container.
 - Add 300 mL of acetone to the container, ensuring the plant material is fully submerged[1].
 - Seal the container and let it stand at room temperature for a minimum of 3 days, with frequent agitation[1]. For a more exhaustive extraction, the maceration can be extended to two weeks.
 - After the maceration period, filter the mixture to separate the extract from the plant residue.
 - Concentrate the filtrate using a rotary evaporator under reduced pressure at a temperature of 45°C to obtain the crude acetone extract.

1.1.2. Soxhlet Extraction

Soxhlet extraction is a continuous extraction method that allows for efficient extraction with a smaller volume of solvent.

- Protocol:
 - Place 100 grams of powdered C. majus plant material into a thimble.
 - Place the thimble inside a Soxhlet extractor.
 - Add methanol to the distillation flask.

- Heat the solvent to reflux. The solvent vapor will travel up to the condenser, where it will be cooled and drip back onto the thimble containing the plant material.
- Continue the extraction for 24 hours.
- After extraction, concentrate the methanolic extract using a rotary evaporator to obtain the crude extract.

1.1.3. Ultrasound-Assisted Extraction (UAE)

UAE utilizes ultrasonic waves to disrupt the plant cell walls, enhancing solvent penetration and increasing extraction efficiency.

- Protocol:
 - Suspend 10 grams of powdered *C. majus* leaves in 400 mL of a 0.2% sodium dodecyl sulphate solution in a glass beaker[2].
 - Place the beaker in an ultrasonic bath and sonicate for 2.5 hours at a constant temperature of 25°C[3].
 - Filter the extract to remove the plant residue.
 - Wash the residue with 20 mL of pure water and combine the filtrates.
 - The resulting aqueous extract can then be further processed for alkaloid purification.

Acid-Base Extraction for Alkaloid Enrichment

To selectively extract alkaloids from the crude extract, an acid-base extraction method can be employed. This technique is based on the principle that alkaloids are basic and can be converted into their salt form (soluble in water) in an acidic medium and then back to their base form (soluble in organic solvents) in an alkaline medium.

- Protocol:
 - Dissolve the crude extract in a 2% sulfuric acid solution to achieve a pH of 3-4.

- Extract the acidic solution with a non-polar solvent like petroleum ether or diethyl ether to remove neutral and acidic impurities.
- Basify the aqueous layer to pH 9-10 with a 25% ammonium hydroxide solution.
- Extract the alkaline solution with chloroform. The alkaloids, including **chelidone**, will move into the chloroform layer.
- Wash the chloroform layer with distilled water until a neutral pH is achieved.
- Dry the chloroform layer with anhydrous sodium sulfate and evaporate the solvent to obtain the total alkaloid extract. The yield of total alkaloids from dried leaves can be around 2.146%.

Part 2: Purification of Chelidone

The crude alkaloid extract contains a mixture of different alkaloids and other compounds. Therefore, further purification steps are necessary to isolate **chelidone**.

Column Chromatography

Column chromatography is a widely used technique for separating compounds from a mixture. For the purification of **chelidone**, a silica gel stationary phase is commonly used.

- Protocol:
 - Column Packing: Prepare a slurry of silica gel (mesh 70-230 for gravity chromatography or 230-400 for flash chromatography) in a non-polar solvent (e.g., hexane) and pour it into a glass column. Allow the silica gel to settle, ensuring a uniform packing without any air bubbles.
 - Sample Loading: Dissolve the crude alkaloid extract in a minimal amount of the initial mobile phase and load it onto the top of the column.
 - Elution: Begin the elution with a non-polar solvent and gradually increase the polarity by adding a more polar solvent (e.g., ethyl acetate, methanol). The elution can be performed isocratically (constant solvent composition) or with a gradient (changing solvent composition).

- Fraction Collection: Collect the eluate in fractions and monitor the separation using Thin Layer Chromatography (TLC).
- **Chelidone** Isolation: Combine the fractions containing pure **chelidone** (identified by comparison with a standard on TLC) and evaporate the solvent to obtain the purified compound.

Preparative High-Performance Liquid Chromatography (HPLC)

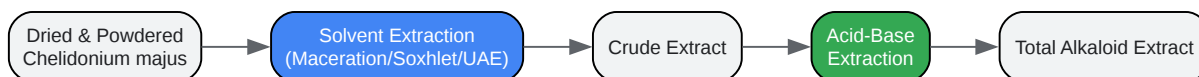
Preparative HPLC is a high-resolution purification technique that can be used for the final purification of **chelidone**.

- Protocol:
 - Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm) is typically used for the separation of **chelidone**.
 - Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and an acidic aqueous solution (e.g., 0.1% formic acid in water). The acidic mobile phase helps to improve the peak shape of the basic alkaloid.
 - Gradient Elution: A gradient elution is often employed to achieve better separation of the complex alkaloid mixture. A typical gradient could be starting with 10% acetonitrile and increasing to 50% over 20 minutes.
 - Detection: The eluting compounds can be detected using a UV detector at a wavelength of 280 nm.
 - Fraction Collection: The fraction containing the **chelidone** peak is collected.
 - Solvent Evaporation: The solvent is removed from the collected fraction, typically by lyophilization or evaporation under reduced pressure, to yield pure **chelidone**.

Quantitative Data Summary

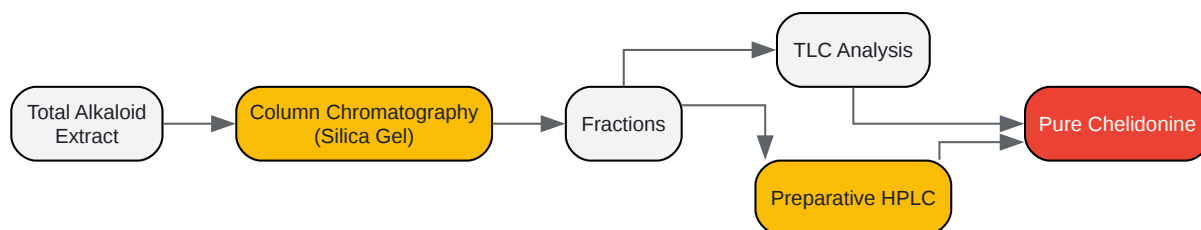
Parameter	Value	Plant Part	Extraction/Purification Method	Reference
Total Alkaloid Yield	2.146%	Dried Leaves	Methanol Extraction (Soxhlet)	
Chelidonine Content	1181.41 µg/g	Root	Not specified	
Chelidonine Content	1780.667 mg/100g DM	Herb (Spring)	Not specified	
Chelidonine Content	115.929 mg/100g DM	Herb (Autumn)	Not specified	
Chelidonine Purification	14.16-fold increase	Not specified	Macroporous resin D101	
Chelidonine Recovery	80.77%	Not specified	Macroporous resin D101	
Isolated Chelidonine	1.29 mg from 500 mg crude extract	Not specified	Fast Centrifugal Partition Chromatography	

Experimental Workflows



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Caption: General workflow for the extraction of total alkaloids from Chelidonium majus.



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Caption: Purification workflow for isolating **chelidonine** from the total alkaloid extract.

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References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. researchgate.net [researchgate.net]
- 3. scielo.br [scielo.br]
- To cite this document: BenchChem. [Application Notes: Chelidonine Extraction and Purification from Chelidonium majus]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3420816#protocol-for-chelidonine-extraction-and-purification-from-chelidonium-majus>]

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